

# Application Notes and Protocols: Aminolysis of Polyethylene Terephthalate (PET) with Isophorone Diamine

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## Compound of Interest

Compound Name: Isophorone diamine

Cat. No.: B122779

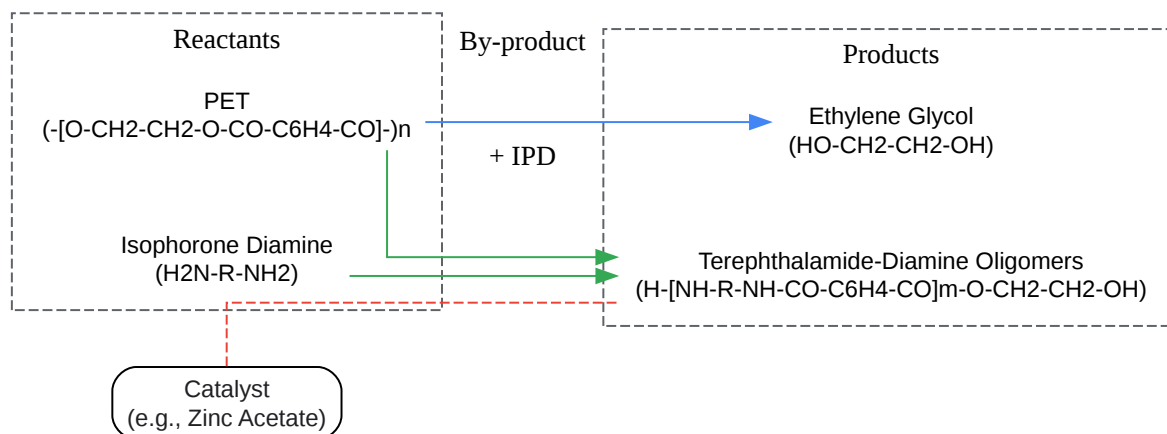
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These application notes provide a detailed experimental procedure for the aminolysis of polyethylene terephthalate (PET) using **isophorone diamine** (IPD). This process is a significant chemical recycling method to depolymerize PET waste into valuable oligoamides. The resulting products can be utilized as, for example, curing agents for epoxy resins.

## Experimental Principles

Aminolysis of PET involves the nucleophilic attack of the amine groups of **isophorone diamine** on the ester linkages of the PET polymer chain. This reaction breaks down the long polymer chains into smaller terephthalamide-diamine oligomers. The reaction can be catalyzed, for instance, by metal acetates to enhance the reaction rate and yield. The general reaction is depicted below.



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Caption: General reaction scheme for the aminolysis of PET with **isophorone diamine**.

## Quantitative Data Summary

The following table summarizes various reported experimental conditions for the aminolysis of PET with **isophorone diamine**.

Parameter	Value	Catalyst	Yield	Reference
PET:IPD Ratio (ester:amine group mol ratio)	1:2	None	High (not specified)	[1][2]
PET:IPD Ratio (w/w)	1:2	Zinc Acetate (1% w/w)	~90%	[1][3][4]
Temperature	200 °C	Zinc Acetate (1% w/w)	~90%	[1][4]
Reaction Time	4 hours	Zinc Acetate (1% w/w)	~90%	[1][4]

## Experimental Protocols

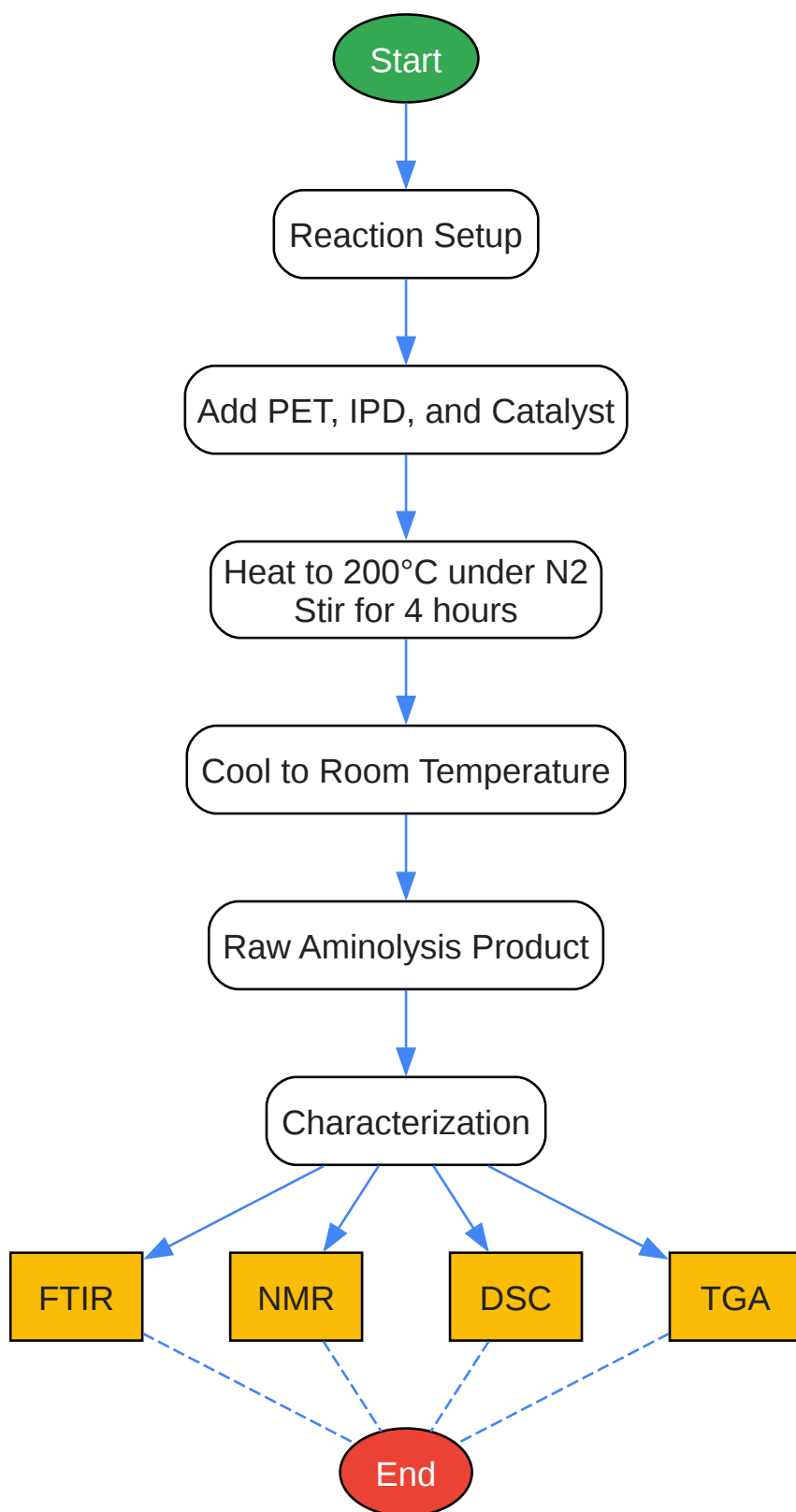
This section details the necessary materials and the step-by-step procedure for the aminolysis of PET with **isophorone diamine**.

## Materials and Equipment

- Reactants:
  - Polyethylene terephthalate (PET) granules or flakes (e.g., from waste bottles)
  - **Isophorone diamine** (IPD)
- Catalyst:
  - Zinc acetate dihydrate ( $\text{Zn}(\text{OAc})_2 \cdot 2\text{H}_2\text{O}$ )
- Equipment:
  - Three-neck round-bottom flask
  - Mechanical stirrer
  - Condenser
  - Thermometer or thermocouple
  - Heating mantle with a temperature controller
  - Nitrogen inlet/outlet
  - Analytical balance
- Analytical Instruments:
  - Fourier-Transform Infrared (FTIR) Spectrometer
  - Nuclear Magnetic Resonance (NMR) Spectrometer

- Differential Scanning Calorimeter (DSC)
- Thermogravimetric Analyzer (TGA)

## Experimental Workflow Diagram



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Caption: Workflow for the aminolysis of PET and subsequent product characterization.

## Step-by-Step Procedure

- Preparation:
  - Ensure all glassware is clean and dry.
  - Weigh the desired amounts of PET, **isophorone diamine**, and zinc acetate catalyst. A common ratio is 1:2 (PET:IPD) by weight, with 1% w/w zinc acetate relative to PET.[\[1\]](#)[\[4\]](#)
- Reaction Setup:
  - Assemble the three-neck flask with a mechanical stirrer, a condenser, and a thermometer.
  - Provide a nitrogen inlet to maintain an inert atmosphere, which prevents oxidation at high temperatures.
  - Place the flask in a heating mantle connected to a temperature controller.
- Charging the Reactor:
  - Add the pre-weighed PET granules, **isophorone diamine**, and zinc acetate to the reaction flask.[\[1\]](#)[\[4\]](#)
- Reaction:
  - Begin stirring the mixture.
  - Start heating the flask to the target reaction temperature of 200 °C.[\[1\]](#)[\[4\]](#)
  - Once the temperature is reached, maintain it for the duration of the reaction, typically 4 hours.[\[1\]](#)[\[4\]](#)
  - Observe the mixture for changes in viscosity and color, which can indicate the progress of the reaction.
- Cooling and Product Recovery:
  - After the reaction time is complete, turn off the heating and allow the flask to cool down to room temperature.

- The resulting product is a raw mixture of terephthalamide-diamine oligomers and ethylene glycol. For many applications, such as an epoxy hardener, this raw product can be used without further purification.[1][2]

## Product Characterization

The successful aminolysis of PET and the formation of the desired products can be confirmed through various analytical techniques.

- Fourier-Transform Infrared (FTIR) Spectroscopy:
  - The disappearance of the ester carbonyl peak from PET (around 1720-1740  $\text{cm}^{-1}$ ) and the appearance of amide carbonyl peaks are key indicators of a complete reaction.[3]
  - The presence of N-H stretching vibrations will also be observed.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR can be used to elucidate the chemical structure of the aminolysis products and confirm the formation of amide linkages.[2]
- Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA):
  - These thermal analysis techniques can be used to determine the thermal properties of the resulting oligomers, such as glass transition temperature and thermal stability.[5][6] They can also be used to assess the conversion of the reaction.[5][6]

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